

# Fmoc-Met-OH: A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fmoc-Met-OH*

Cat. No.: *B557415*

[Get Quote](#)

An In-depth Overview of the Properties, Synthesis, and Biological Significance of N- $\alpha$ -Fmoc-L-methionine

**Fmoc-Met-OH**, or N- $\alpha$ -(9-Fluorenylmethoxycarbonyl)-L-methionine, is a pivotal amino acid derivative extensively utilized in solid-phase peptide synthesis (SPPS). Its unique properties, particularly the susceptibility of the methionine side chain to oxidation, present both challenges and opportunities in the synthesis of peptides for research, diagnostics, and therapeutic development. This technical guide provides a comprehensive overview of the chemical and physical properties of **Fmoc-Met-OH**, detailed experimental protocols for its use in peptide synthesis, and an exploration of the role of methionine in biological signaling pathways.

## Core Properties of Fmoc-Met-OH

**Fmoc-Met-OH** is a white to off-white powder that is a standard building block for incorporating methionine residues into synthetic peptides using the Fmoc-based solid-phase synthesis strategy.<sup>[1][2][3][4]</sup> The fluorenylmethoxycarbonyl (Fmoc) protecting group on the alpha-amino group is base-labile, allowing for its selective removal under mild conditions that do not affect the acid-labile side-chain protecting groups of other amino acids or the peptide-resin linkage.<sup>[5]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Fmoc-Met-OH** is presented in the tables below for easy reference and comparison.

Identifier	Value	Reference
CAS Number	71989-28-1	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>20</sub> H <sub>21</sub> NO <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	371.45 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>

Physical Property	Value	Reference
Appearance	White to off-white powder	<a href="#">[7]</a>
Melting Point	121-123 °C	
Optical Rotation [α]20/D	-29.5 ± 1.5°, c = 1% in DMF	
Solubility	Soluble in DMF	

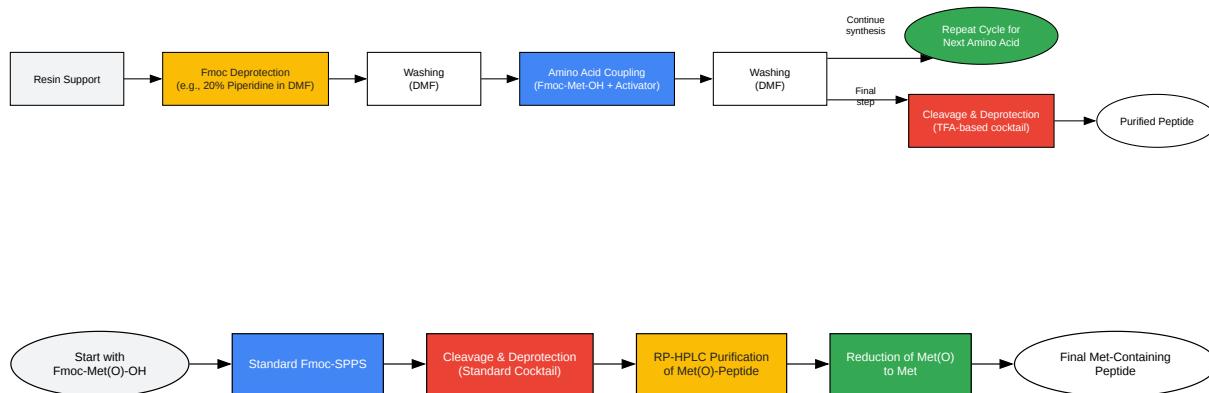
Spectroscopic Data	Description	Reference
<sup>1</sup> H NMR	Spectra available from various sources.	<a href="#">[2]</a> <a href="#">[8]</a>
<sup>13</sup> C NMR	Spectra available from various sources.	<a href="#">[2]</a> <a href="#">[9]</a>
Infrared (IR)	Spectra available for Fmoc-Met(O <sub>2</sub> )-OH.	<a href="#">[10]</a>
Mass Spectrometry	Consistent with the molecular weight.	<a href="#">[7]</a>

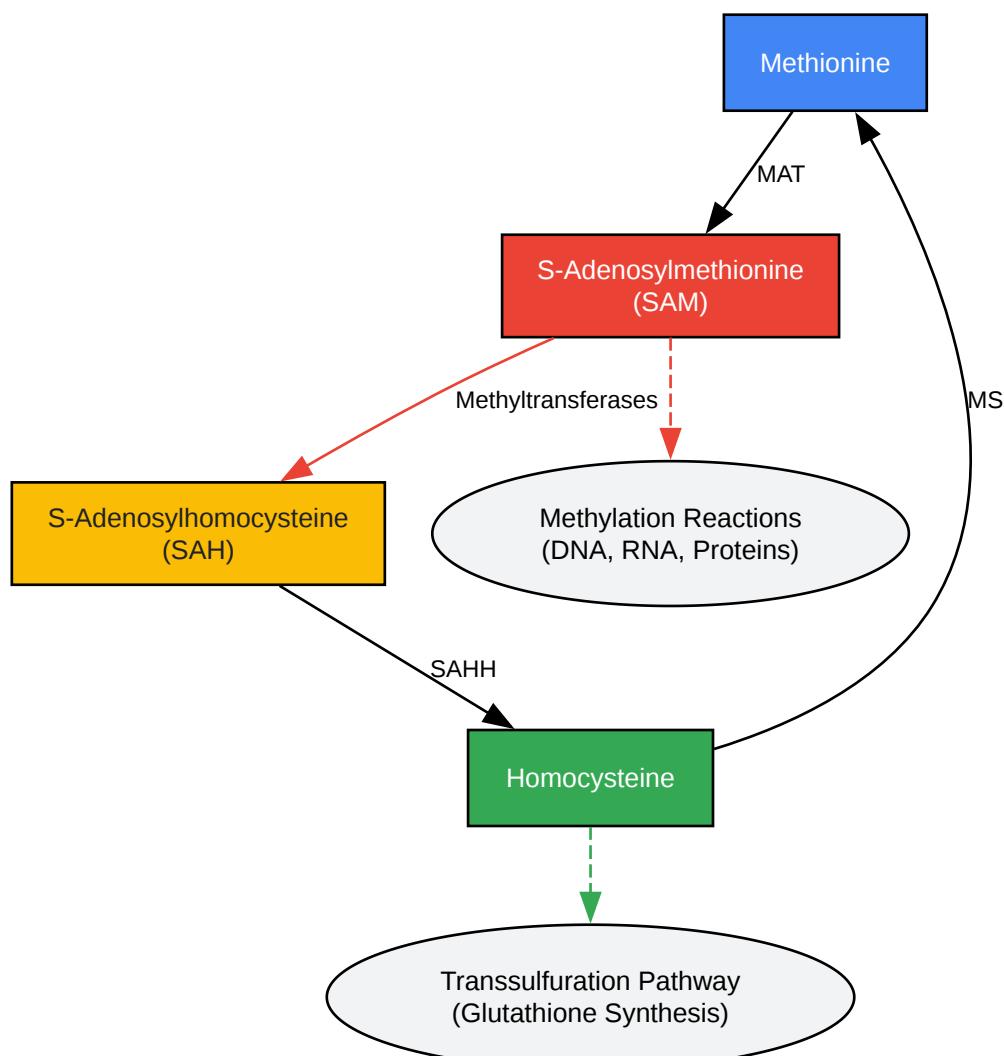
## Experimental Protocols for Fmoc-Met-OH in Solid-Phase Peptide Synthesis

The incorporation of **Fmoc-Met-OH** into a peptide sequence follows the general cycle of Fmoc-based solid-phase peptide synthesis (SPPS). However, special considerations are necessary to address the potential oxidation of the methionine thioether side chain.

## Standard Fmoc-SPPS Cycle

The synthesis involves the sequential addition of amino acids to a growing peptide chain attached to a solid support (resin). The general workflow is depicted below.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thieme E-Journals - Synlett / Abstract [thieme-connect.de]
- 2. N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-methionine | C<sub>20</sub>H<sub>21</sub>NO<sub>4</sub>S | CID 2724632 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. peptide.com [peptide.com]
- 4. Fmoc-Met-OH [cem.com]
- 5. chempep.com [chempep.com]
- 6. advancedchemtech.com [advancedchemtech.com]
- 7. luxembourg-bio.com [luxembourg-bio.com]
- 8. researchgate.net [researchgate.net]
- 9. FMOC-Ala-OH(35661-39-3) 13C NMR [m.chemicalbook.com]
- 10. Fmoc-met(O2)-OH | C20H21NO6S | CID 7016362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Fmoc-Met-OH: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557415#what-are-the-properties-of-fmoc-met-oh>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)